

Application Notes and Protocols for Chlorantraniliprole Resistance Monitoring Bioassay

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Compound of Interest

Compound Name: *Chlorantraniliprole*

Cat. No.: *B1668704*

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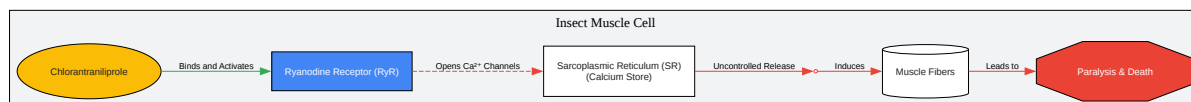
Introduction

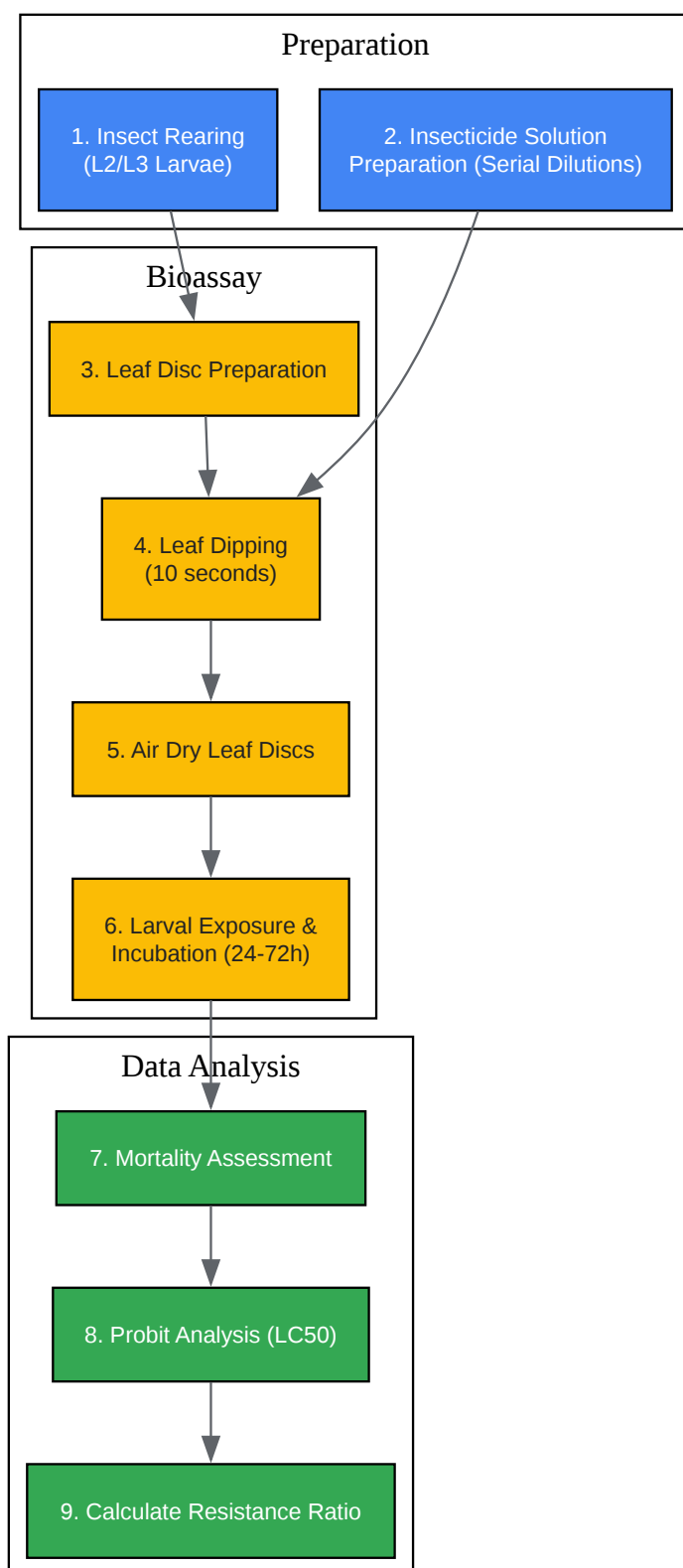
Chlorantraniliprole is a broad-spectrum insecticide belonging to the anthranilic diamide class.^{[1][2]} Its specific mode of action targets the insect's muscular system, offering effective control against a variety of pests, particularly lepidopteran species.^{[3][4]} The primary target of **chlorantraniliprole** is the ryanodine receptor (RyR), a protein crucial for regulating calcium ion channels in muscle cells.^[3] By binding to and activating these receptors, **chlorantraniliprole** causes an uncontrolled release of calcium from the sarcoplasmic reticulum, leading to muscle contraction, paralysis, and ultimately, insect death.

The repeated and widespread use of **chlorantraniliprole** has inevitably led to the development of resistance in several key pest populations. Continuous monitoring of resistance levels within these populations is paramount for effective pest management strategies and the preservation of this valuable insecticide's efficacy. This document provides detailed application notes and standardized protocols for conducting a **chlorantraniliprole** resistance monitoring bioassay, primarily focusing on the widely accepted leaf-dip method. Adherence to a standardized protocol is crucial for generating reproducible and comparable data across different laboratories and studies.

Signaling Pathway of Chlorantraniliprole

Chlorantraniliprole's insecticidal activity is a result of its specific interaction with the insect ryanodine receptor. The following diagram illustrates the signaling pathway disrupted by this insecticide.





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